

Assessing the Long-Term Effects of YK11 in Animal Models: A Comparative Guide

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Compound of Interest

Compound Name: YK11

Cat. No.: B15541510

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A critical review of the existing preclinical data on **YK11** reveals a significant gap in our understanding of its long-term effects. While lauded in non-scientific circles for its potent anabolic activity, the current body of scientific evidence is limited to short-term in vitro and in vivo studies. This guide provides a comprehensive comparison of **YK11** with other well-researched Selective Androgen Receptor Modulators (SARMs), highlighting the disparity in available long-term animal model data and underscoring the need for further investigation.

Executive Summary

YK11 is a unique steroidal SARM that also functions as a myostatin inhibitor by increasing the expression of follistatin.[1][2][3] This dual mechanism of action has generated considerable interest in its potential for promoting muscle growth. However, a thorough review of published scientific literature indicates a complete absence of long-term studies in animal models to substantiate these claims and evaluate its safety profile over extended periods. The longest animal study to date is a 5-week investigation in rats, which primarily focused on the neurochemical effects in the hippocampus.[4] In stark contrast, other SARMs such as Ostarine (MK-2866), Ligandrol (LGD-4033), and Testolone (RAD-140) have been evaluated in longer-term animal studies, providing more substantial, albeit still incomplete, data on their efficacy and safety.

This guide will summarize the available quantitative data from the short-term **YK11** studies and compare it with the longer-term findings for other prominent SARMs. Detailed experimental protocols for key studies are provided to aid researchers in designing future long-term investigations into **YK11**.

Comparative Data on YK11 and Other SARMs

The following tables summarize the quantitative data from key animal and human studies on **YK11** and comparator SARMs. A significant disparity in the duration of these studies is evident, limiting direct comparisons of long-term efficacy and safety.

Table 1: Effects of **YK11** on Muscle Mass in a Short-Term Sepsis Mouse Model

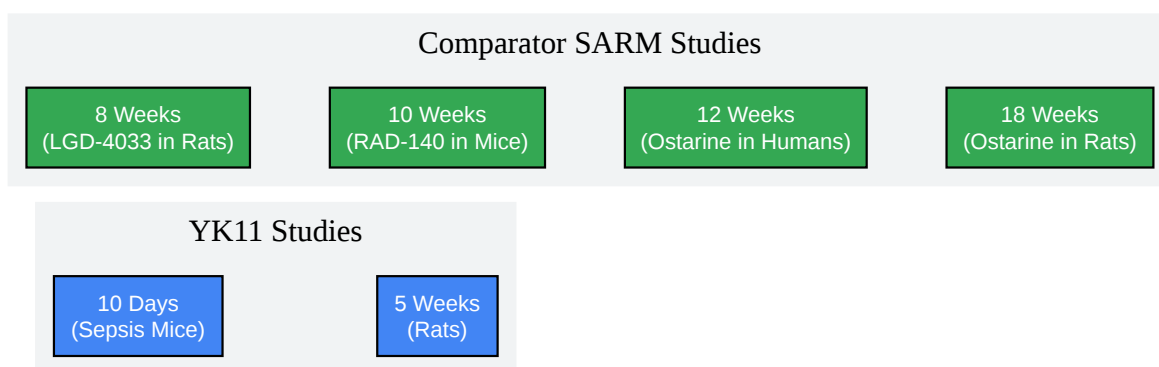
Compound	Duration	Animal Model	Dosage	Key Findings
YK11	10 Days	Sepsis-induced muscle atrophy in male BALB/c mice	350 mg/kg and 700 mg/kg (oral)	Prevented loss of muscle mass and increased total body weight compared to the sepsis control group. [5] [6]

Table 2: Effects of Comparator SARMs on Muscle and Bone in Longer-Term Studies

Compound	Duration	Animal/Human Model	Dosage	Key Findings
Ostarine (MK-2866)	12 Weeks	Healthy elderly men and postmenopausal women	3 mg/day (oral)	Increased total lean body mass by 1.4 kg compared to placebo; improved stair climb speed and power. [7] [8]
Ostarine (MK-2866)	18 Weeks	Orchiectomized male Sprague Dawley rats	0.4 mg/kg/day (in diet)	Prevented osteoporotic changes in cortical and trabecular bone. [9]
Ligandrol (LGD-4033)	8 Weeks	Healthy male Wistar rats	0.4 mg/kg/day (oral)	Increased grip strength; however, it reduced submaximal endurance and maximal oxygen consumption. [10] [11]
Testolone (RAD-140)	10 Weeks	Young and adult female mice	5 mg/kg (oral)	Did not improve strength and increased frailty status and mortality risk. [12] [13]

Signaling Pathways and Experimental Workflows

To facilitate a deeper understanding of the mechanisms of action and the current state of research, the following diagrams illustrate the signaling pathway of **YK11** and the comparative experimental timelines.



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